

Personal protective equipment for handling Hpk1-IN-28

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Compound of Interest

Compound Name: Hpk1-IN-28

Cat. No.: B12418172

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Essential Safety and Handling Guide for Hpk1-IN-28

Disclaimer: No specific Safety Data Sheet (SDS) for **Hpk1-IN-28** was publicly available at the time of this writing. The following guidance is based on the SDS for a closely related compound, "HPK1 inhibitor 1" (CAS No. 2246358-08-5), and general best practices for handling highly potent active pharmaceutical ingredients (HPAPIs).^[1] Researchers must conduct a thorough risk assessment and consult their institution's safety office before handling this compound.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Hpk1-IN-28**, a potent hematopoietic progenitor kinase 1 (HPK1) inhibitor. Adherence to these procedures is critical to ensure personal safety and minimize environmental impact.

Hazard Identification and Classification

Based on the available data for a surrogate HPK1 inhibitor, **Hpk1-IN-28** should be handled as a potent compound with the following potential hazards:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1]
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life. [1]
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects.[1]

Signal Word: Warning

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P273: Avoid release to the environment.[1]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- P330: Rinse mouth.[1]
- P391: Collect spillage.[1]
- P501: Dispose of contents/ container to an approved waste disposal plant.[1]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent exposure through inhalation, skin contact, or ingestion.[2]

PPE Category	Item	Specifications
Hand Protection	Double Gloving	Inner and outer pairs of chemotherapy-rated nitrile gloves (ASTM D6978 certified).[3] Change outer gloves frequently and immediately if contaminated.
Body Protection	Disposable Gown	Impermeable, solid-front gown with long sleeves and tight-fitting cuffs.[4]
Eye Protection	Safety Goggles	Chemical splash goggles that provide a complete seal around the eyes.
Face Protection	Face Shield	To be worn over safety goggles, especially when there is a risk of splashes.[4]
Respiratory Protection	Respirator	An N95 respirator is the minimum requirement for handling powders outside of a containment enclosure. For higher-risk activities, a powered air-purifying respirator (PAPR) may be necessary.
Foot Protection	Shoe Covers	Disposable shoe covers to be worn in the designated handling area.

Operational Plan: Step-by-Step Handling Procedures

All handling of **Hpk1-IN-28**, especially of the solid compound, must be performed within a certified chemical fume hood or a glove box to minimize inhalation exposure.[5]

1. Preparation and Area Setup:

- Designate a specific area for handling **Hpk1-IN-28**.
- Ensure a chemical spill kit is readily accessible.
- Cover the work surface with absorbent, disposable bench paper.

2. Donning PPE:

- Follow a strict donning sequence: shoe covers, inner gloves, gown, outer gloves, face mask/respirator, and eye/face protection.

3. Weighing the Compound:

- Whenever possible, use a ventilated balance enclosure or a glove box for weighing.
- Use dedicated spatulas and weighing papers.
- Carefully transfer the weighed powder to a sealable container.

4. Solubilization:

- Add solvent to the sealed container with the powdered **Hpk1-IN-28**.
- Ensure the container is securely capped before vortexing or sonicating to dissolve the compound.

5. Post-Handling:

- Decontaminate all surfaces with an appropriate solvent (e.g., 70% ethanol) followed by a cleaning agent.
- Carefully doff PPE in the designated area to avoid cross-contamination. Remove outer gloves first, followed by the gown, and then inner gloves.
- Wash hands thoroughly with soap and water after removing all PPE.^[1]

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and accidental exposure.

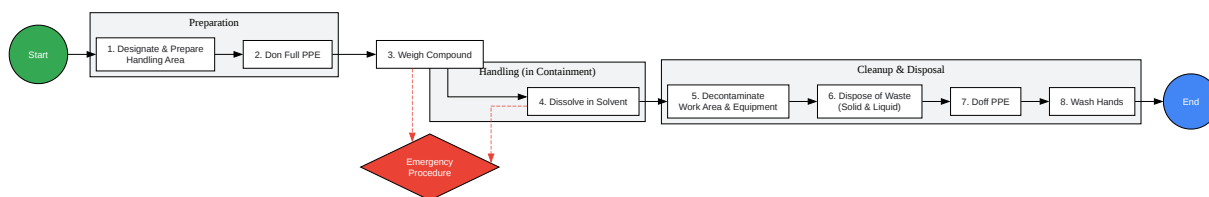
- **Solid Waste:** All contaminated solid waste, including gloves, gowns, bench paper, and weighing papers, must be collected in a dedicated, clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions of **Hpk1-IN-28** and contaminated solvents should be collected in a sealed, labeled hazardous waste container. Do not pour down the drain.
- **Sharps:** Contaminated needles and other sharps must be disposed of in a designated sharps container.
- **Decontamination:** All non-disposable equipment, such as spatulas and glassware, must be thoroughly decontaminated before being removed from the designated handling area.

Consult your institution's environmental health and safety (EHS) department for specific guidelines on hazardous waste disposal.

Emergency Procedures

Emergency Situation	Action
Skin Contact	Immediately remove contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes. Seek medical attention. [1]
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [1]
Inhalation	Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [1]
Spill	Evacuate the area. If safe to do so, cover the spill with an absorbent material from a chemical spill kit. Do not attempt to clean up a large spill without proper training and equipment. Notify your supervisor and EHS department immediately.

Visual Workflow for Safe Handling of Hpk1-IN-28



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Caption: Workflow for the safe handling of **Hpk1-IN-28**.

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References

- 1. HPK1 inhibitor 1|2246358-08-5|MSDS [dcchemicals.com]
- 2. gerpac.eu [gerpac.eu]
- 3. publications.ashp.org [publications.ashp.org]
- 4. pogo.ca [pogo.ca]
- 5. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 6. To cite this document: BenchChem. [Personal protective equipment for handling Hpk1-IN-28]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12418172#personal-protective-equipment-for-handling-hpk1-in-28\]](https://www.benchchem.com/product/b12418172#personal-protective-equipment-for-handling-hpk1-in-28)

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